

Introduction: Understanding N,N-Dimethylethylamine (DMEA)

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Compound of Interest

Compound Name: *N,N-Dimethylethylamine*

CAS No.: 70955-13-4

Cat. No.: B10773956

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N,N-Dimethylethylamine (DMEA), IUPAC name N,N-Dimethylethanamine, is a volatile, colorless to pale yellow liquid tertiary aliphatic amine with a characteristic strong, fishy, or ammonia-like odor.^{[1][2]} As a versatile organic compound, DMEA serves as a crucial component in numerous industrial and research applications. Its primary roles include acting as a catalyst in the production of polyurethanes and epoxy resins, particularly in the foundry industry for the "cold-box" sand core process.^{[1][3]} It also functions as an intermediate in the synthesis of quaternary ammonium compounds, as a stabilizer for chlorinated hydrocarbons, and as a reagent in the synthesis of pharmaceuticals and agrochemicals.^{[4][5]}

The efficacy of DMEA in these applications is intrinsically linked to its purity and stability. Degradation not only reduces the potency of the amine but can also introduce impurities that may interfere with sensitive chemical processes, compromise final product quality, and pose unforeseen safety risks. This guide provides a comprehensive technical overview of the factors influencing the stability of DMEA and outlines field-proven protocols for its optimal storage, handling, and stability assessment, tailored for researchers, scientists, and professionals in drug development and chemical manufacturing.

Physicochemical Properties of N,N-Dimethylethylamine

A thorough understanding of the fundamental physicochemical properties of DMEA is the cornerstone of its safe handling and storage. These properties dictate its volatility, flammability, and reactivity.

Property	Value	Reference(s)
CAS Number	598-56-1	[3][4]
Molecular Formula	C ₄ H ₁₁ N	[1][4]
Molecular Weight	73.14 g/mol	[1][4]
Appearance	Clear, colorless to pale yellow liquid	[1][2]
Boiling Point	36–38 °C (97–100 °F)	[1][6]
Melting Point	-140 °C (-220 °F)	[1][6]
Density	0.675 g/mL at 25 °C	[1][6]
Vapor Pressure	~495 mmHg at 20 °C	[3][6]
Flash Point	-28 °C (-18.4 °F) (closed cup)	[1][6]
Water Solubility	Miscible	[1][2]

Part 1: Chemical Stability and Degradation Pathways

While DMEA is considered stable under optimal conditions, its chemical nature makes it susceptible to degradation via several pathways, primarily oxidation and, to a lesser extent, reactions initiated by contaminants.[2][7] Understanding these mechanisms is critical for developing effective stabilization and storage strategies.

Oxidative Degradation

Oxidation is the most significant degradation pathway for DMEA under typical storage conditions. The presence of atmospheric oxygen, especially when catalyzed by light or trace metal impurities, can initiate a free-radical chain reaction.

The proposed mechanism begins with a one-electron oxidation of the nitrogen atom, forming a nitrogen-centered radical cation.^[7] This highly reactive intermediate rapidly undergoes deprotonation at an adjacent carbon (an α -carbon), yielding a neutral α -aminoalkyl radical. This carbon-centered radical is the key intermediate that reacts with molecular oxygen, leading to a cascade of products.^[7]

The primary and most stable oxidation product is Dimethylethylamine N-oxide (DMEAO).^[4] This is a common metabolic product in biological systems and is formed via direct oxygen transfer to the nitrogen lone pair.^{[4][8]} Further oxidation and side reactions can yield a variety of secondary degradation products, including:

- N,N-Dimethylformamide
- Formaldehyde
- Acetaldehyde
- Smaller amines (via dealkylation)
- Nitrogen oxides (under combustion conditions)^{[7][9]}

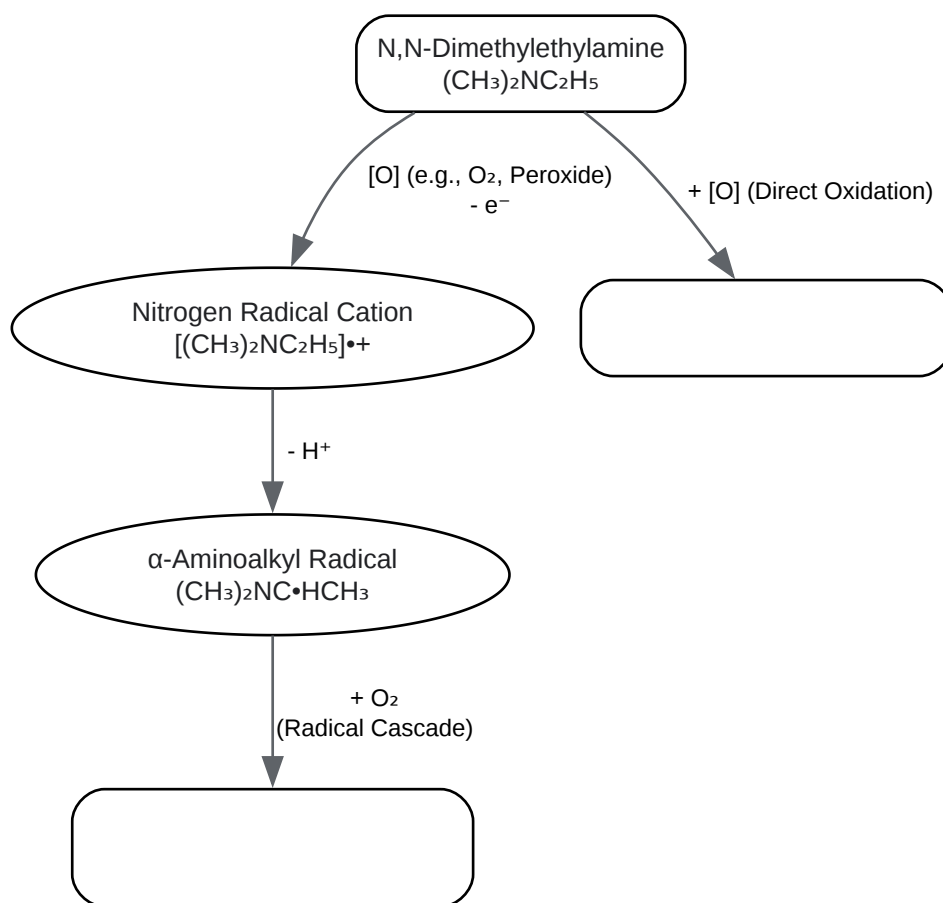


Figure 1: Primary Oxidative Degradation Pathway of DMEA

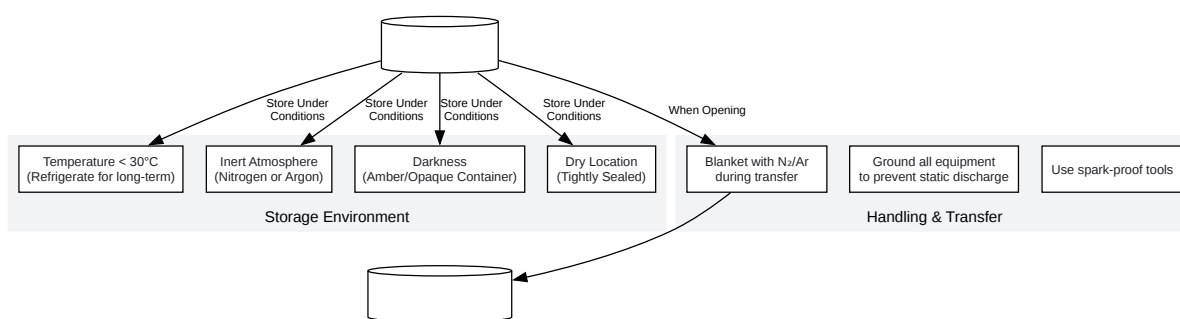


Figure 2: Workflow for Optimal DMEA Storage

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